Structure-activity relationship of hydroxyethylpiperazine compounds

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Compound of Interest

Compound Name:	*1-(4-Fluorobenzyl)-4-(2-Hydroxyethyl)Piperazine*
CAS No.:	*174561-11-6*
Cat. No.:	*B060478*

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An In-Depth Technical Guide to the Structure-Activity Relationship of Hydroxyethylpiperazine Compounds

Preamble: The Rise of a Privileged Scaffold

In the landscape of medicinal chemistry, certain molecular frameworks consistently reappear across a multitude of therapeutic agents, earning them the designation of "privileged structures." The piperazine ring is a quintessential example of such a scaffold, prized for its versatile synthetic handles and favorable physicochemical properties.[1][2] Its six-membered heterocyclic structure containing two nitrogen atoms at opposite positions provides a unique combination of structural rigidity, high polarity, and the capacity for hydrogen bonding, which often translates to improved aqueous solubility and oral bioavailability.[2]

This guide focuses on a specific, highly valuable subset: N-(2-hydroxyethyl)piperazine derivatives. The addition of the hydroxyethyl group to the piperazine core introduces a critical hydrogen-bond donor and acceptor, further enhancing solubility and providing an additional

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vector for interaction with biological targets. This moiety is a cornerstone in the design of numerous clinically successful drugs.

As a senior application scientist, the objective of this document is not merely to list compounds but to dissect the intricate Structure-Activity Relationships (SAR) that govern their function. We will explore the causal links between specific structural modifications and their resulting pharmacological effects, providing researchers and drug development professionals with a foundational understanding to guide the rational design of novel therapeutics.

Part 1: The Hydroxyethylpiperazine Core - A Pharmacophore Analysis

The therapeutic versatility of the hydroxyethylpiperazine scaffold stems from its distinct pharmacophoric features, which can be rationally modulated. A pharmacophore is defined as the essential ensemble of steric and electronic features required for optimal interaction with a specific biological target.[3]

The core pharmacophore of a typical hydroxyethylpiperazine-based drug can be broken down as follows:

- The Basic Nitrogen (N1): The nitrogen atom distal to the hydroxyethyl group is typically the primary point of diversification. It acts as a basic center, which is often protonated at physiological pH. This positive charge can form crucial ionic interactions or hydrogen bonds with acidic residues (e.g., aspartate, glutamate) in a target's binding pocket. Its pKa can be finely tuned by the nature of its substituent.[4]
- The Hydroxyethyl Group at N4: This feature is pivotal for several reasons:
  - Solubility: The terminal hydroxyl group significantly enhances aqueous solubility, a critical parameter for drug formulation and administration.
  - Hydrogen Bonding: It can act as both a hydrogen bond donor (via the -OH proton) and a hydrogen bond acceptor (via the oxygen lone pairs), enabling specific interactions that can anchor the ligand in the binding site.

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- Metabolic Stability: While it can be a site of metabolism (e.g., glucuronidation), its presence often imparts a degree of metabolic stability compared to more lipophilic groups.

- The Piperazine Ring: This central scaffold serves as a non-planar, low-energy linker that orients the N1 and N4 substituents in a defined spatial arrangement. Its chair conformation can be critical for fitting into specific binding pockets.

Caption: Core pharmacophoric features of the hydroxyethylpiperazine scaffold.

Part 2: Key Structural Modifications and SAR Principles

The systematic modification of the hydroxyethylpiperazine core is the essence of establishing its SAR. The goal is to optimize potency, selectivity, and ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) properties.

Modification at the N1-Nitrogen: The Primary Driver of Activity

This is the most frequently modified position to achieve desired biological activity. The choice of substituent here dictates the compound's primary pharmacology.

- Aryl and Heteroaryl Substituents: Attaching aromatic systems is a common strategy. For instance, in many anticancer agents, this group interacts with the hinge region of protein kinases.[5] In the development of vindoline-piperazine conjugates, derivatives with N-[4-(trifluoromethyl)benzyl] and N-bis(4-fluorophenyl)methyl substituents on the piperazine ring showed excellent antiproliferative activity.[6] The electronic nature (electron-donating vs. -withdrawing) and substitution pattern of the aryl ring are critical for fine-tuning activity.

- Alkyl and Aralkyl Chains: These substituents can probe hydrophobic pockets within the target protein. In a series of δ-opioid receptor agonists, a benzyl group at this position was found to be crucial for high affinity.[7]

- Complex Scaffolds: In the design of PDE5 inhibitors, a large, fused pyridopyrazinone system was attached to the N1 nitrogen, culminating in a potent and brain-penetrant clinical candidate.[8][9]

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Modification of the Hydroxyethyl Group

While less common than N1 modification, altering the hydroxyethyl tail can modulate pharmacokinetics and fine-tune binding.

- Esterification/Etherification: Converting the hydroxyl group to an ester or ether masks its hydrogen-bonding donor capability and increases lipophilicity. This can enhance cell permeability but may also introduce susceptibility to hydrolysis by esterases.
- Chain Extension/Shortening: Altering the length of the ethyl chain can change the positioning of the hydroxyl group relative to the rest of the molecule, potentially finding new interactions or removing unfavorable ones.
- Bioisosteric Replacement: Replacing the hydroxyl group with other polar functionalities (e.g., -NH2, -F, -SO2NH2) can dramatically alter the compound's properties. For example, replacing -OH with -F can block metabolic oxidation at that site.[10][11]

Data Summary: SAR of Piperazine-Vindoline Anticancer Conjugates

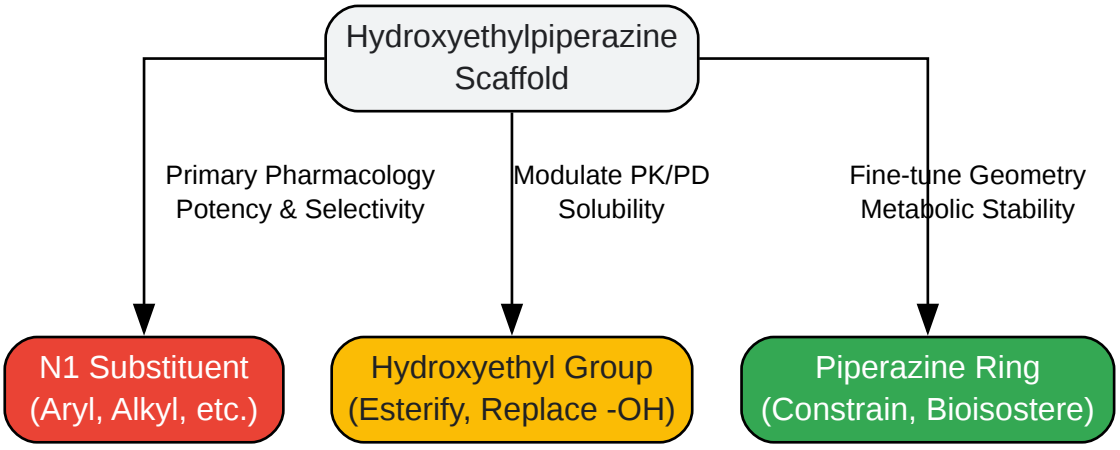
The following table summarizes data from a study on novel piperazine derivatives of vindoline, illustrating the profound impact of the N1-substituent on anticancer activity against a breast cancer cell line.[6]

Compound ID	N1-Substituent on Piperazine	Activity (GI_{50}, μM) vs. MDA-MB-468 Breast Cancer Cell Line
23	4-(Trifluoromethyl)benzyl	1.00
25	bis(4-Fluorophenyl)methyl	< 2.0 (High Potency)
22	4-Fluorobenzyl	< 4.0
28	2-Naphthylmethyl	< 4.0
31	3,4-Dichlorobenzyl	< 4.0
3	Methyl	9.36 (vs. HeLa cells)

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Data sourced from Nagy et al. (2022).[6]

This data clearly demonstrates that large, lipophilic, and electron-deficient aromatic groups at the N1 position significantly enhance the antiproliferative potency of this compound class.



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Caption: Key modification points for SAR studies of the hydroxyethylpiperazine core.

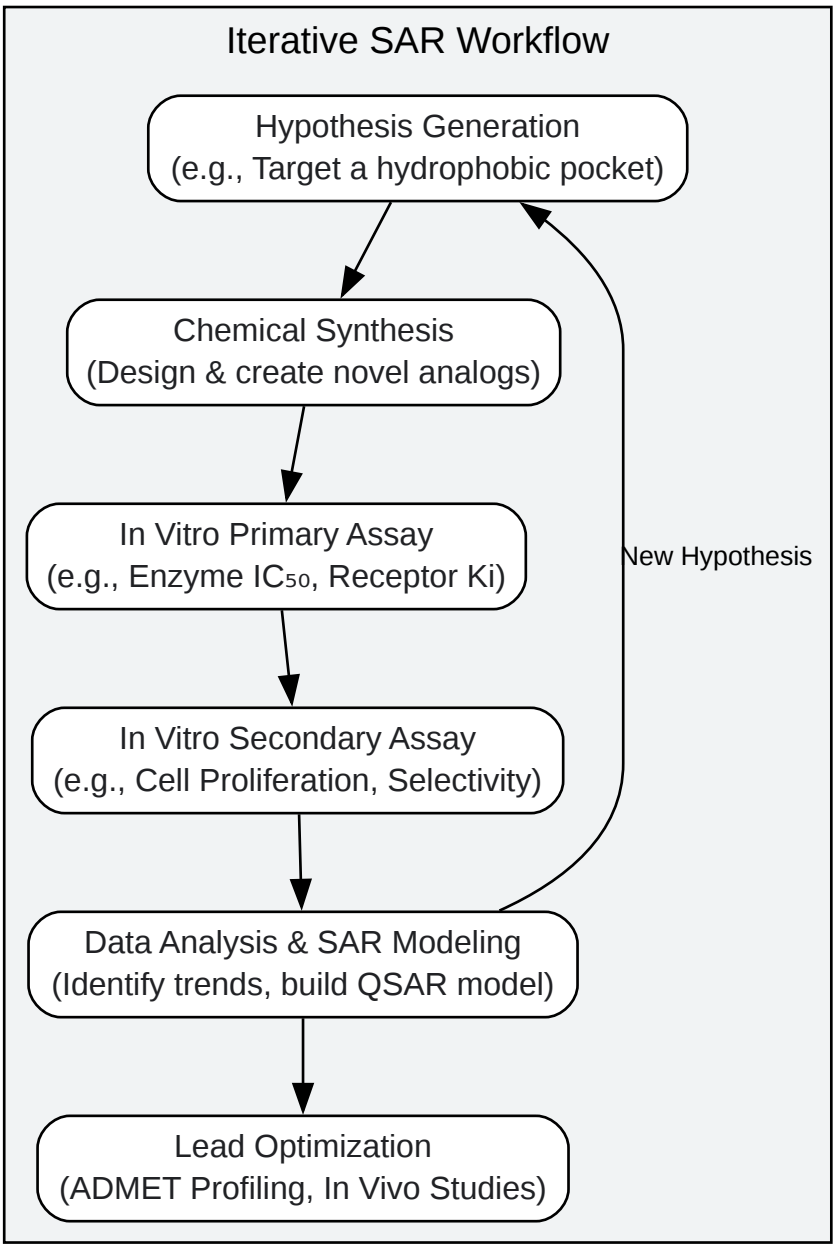
Part 3: Methodologies for SAR Elucidation

A robust SAR campaign relies on a self-validating system of synthesis and testing. The causality behind experimental choices is paramount: each new compound is designed to answer a specific hypothesis generated by previous results.

Experimental Workflow: A Self-Validating System

The typical workflow for an SAR study is an iterative cycle. The trustworthiness of the data at each stage is critical for making informed decisions in the next.

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Caption: A typical experimental workflow for a structure-activity relationship study.

Protocol Example 1: In Vitro Cell Proliferation (MTT) Assay

This protocol is fundamental for assessing the cytotoxic effects of potential anticancer agents, such as the piperazine derivatives mentioned earlier.[12]

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Objective: To determine the concentration of a hydroxyethylpiperazine compound that inhibits the growth of a cancer cell line by 50% (GI_{50}).

Methodology:

- Cell Culture:
  - Maintain the desired cancer cell line (e.g., MDA-MB-468) in appropriate culture medium (e.g., DMEM with 10% FBS) at 37°C in a humidified 5% CO_2 incubator.
- Cell Seeding:
  - Harvest cells using trypsin and perform a cell count using a hemocytometer.
  - Seed the cells into a 96-well microtiter plate at a density of 5,000-10,000 cells per well in 100 µL of medium.
  - Incubate the plate for 24 hours to allow cells to attach.
- Compound Treatment:
  - Prepare a stock solution of the test compound in DMSO.
  - Perform serial dilutions of the compound in culture medium to achieve a range of final concentrations (e.g., 0.01 µM to 100 µM). The final DMSO concentration should be kept constant and low (<0.5%).
  - Remove the old medium from the cells and add 100 µL of the medium containing the test compound or vehicle control (medium with DMSO). Include wells with medium only as a blank.
  - Incubate the plate for 48-72 hours.
- MTT Addition and Incubation:
  - Prepare a 5 mg/mL solution of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) in phosphate-buffered saline (PBS).

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- Add 10 µL of the MTT solution to each well and incubate for 3-4 hours at 37°C. Live cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.

- Formazan Solubilization and Measurement:
  - Carefully remove the medium from the wells.
  - Add 100 µL of a solubilization solution (e.g., DMSO or a solution of 0.01 M HCl in 10% SDS) to each well to dissolve the formazan crystals.
  - Gently shake the plate for 10 minutes to ensure complete dissolution.

- Data Acquisition and Analysis:
  - Measure the absorbance of each well at 570 nm using a microplate reader.
  - Subtract the absorbance of the blank wells.
  - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
  - Plot the percentage of viability against the log of the compound concentration and fit the data to a dose-response curve to determine the GI_{50} value.

Protocol Example 2: Phosphodiesterase 5 (PDE5) Inhibition Assay

This biochemical assay is crucial for evaluating compounds like those developed by Hughes et al.[8][9]

Objective: To determine the half-maximal inhibitory concentration (IC_{50}) of a hydroxyethylpiperazine compound against the PDE5 enzyme.

Methodology:

- Reagents and Buffer Preparation:

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- Assay Buffer: Tris-HCl buffer (e.g., 40 mM, pH 7.5) containing $MgCl_2$ (e.g., 10 mM) and a protein stabilizer like BSA.
- Enzyme: Recombinant human PDE5.
- Substrate: cGMP (guanosine 3',5'-cyclic monophosphate).
- Detection Reagents: A commercial kit such as the PDE-Glo™ Phosphodiesterase Assay (Promega) is typically used, which involves a stop solution and a detection solution containing a kinase and luciferase.

- Compound Preparation:
  - Prepare a stock solution of the test compound in 100% DMSO.
  - Create a serial dilution plate in DMSO, then further dilute in assay buffer to the desired test concentrations.
- Assay Procedure (in a 384-well plate):
  - Add 2.5 µL of the diluted test compound or vehicle control (buffer with DMSO) to the appropriate wells.
  - Add 2.5 µL of diluted PDE5 enzyme solution to all wells except the "no enzyme" control.
  - Initiate the reaction by adding 5 µL of the cGMP substrate solution. The final cGMP concentration should be at or below its Km for the enzyme to ensure competitive inhibition is accurately measured.
  - Incubate the plate at room temperature for a defined period (e.g., 30-60 minutes).
- Reaction Termination and Signal Generation:
  - Stop the enzymatic reaction by adding 5 µL of the stop reagent (containing a specific kinase inhibitor).
  - Add 5 µL of the detection reagent. This reagent contains a different kinase that acts on the remaining ATP (if using the Glo system) after converting the product (GMP) to GTP and

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then to ATP. The amount of light produced by luciferase is inversely proportional to the PDE5 activity.

- Incubate for 20 minutes at room temperature to allow the detection reaction to stabilize.

- Data Acquisition and Analysis:
  - Measure the luminescence using a plate reader.
  - Normalize the data: Set the "no enzyme" control as 100% inhibition and the vehicle control (enzyme + substrate + DMSO) as 0% inhibition.
  - Plot the percent inhibition against the log of the compound concentration and fit the data to a four-parameter logistic curve to calculate the IC_{50} value.

Conclusion and Future Perspectives

The N-(2-hydroxyethyl)piperazine moiety is a powerful and enduringly relevant scaffold in drug discovery. Its value lies not just in its inherent properties but in its predictable and tunable SAR. As we have seen, modifications at the N1-position are the primary determinant of a compound's target-specific activity, while the hydroxyethyl group provides a crucial handle for optimizing pharmacokinetic properties. The piperazine ring itself acts as a reliable and conformationally stable linker.

Future efforts in this area will likely focus on:

- Bioisosteric Replacement: As knowledge of off-target effects (e.g., hERG channel affinity) grows, replacing the piperazine ring with novel bioisosteres will be key to improving safety profiles while retaining activity.[4][13]
- Multi-Target Ligands: The versatility of the scaffold makes it an ideal starting point for designing agents that can modulate multiple targets simultaneously, a promising strategy for complex diseases like cancer and neurodegenerative disorders.
- Computational Synergy: The integration of advanced computational tools for pharmacophore modeling and virtual screening will continue to accelerate the discovery process, allowing for more rational design and prioritization of synthetic targets.[3][14]

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By understanding the fundamental SAR principles outlined in this guide, researchers are better equipped to harness the full potential of hydroxyethylpiperazine compounds, transforming this privileged structure into the next generation of innovative medicines.

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